

Application Notes & Protocols: Co-immunoprecipitation for p53 Protein Interactions with PhiKan 083

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Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*

Cat. No.: *B2683578*

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These application notes provide a detailed protocol for investigating the protein interaction partners of the tumor suppressor protein p53, with a specific focus on the influence of the small molecule PhiKan 083. This document is intended for researchers, scientists, and drug development professionals.

Introduction to p53 and PhiKan 083

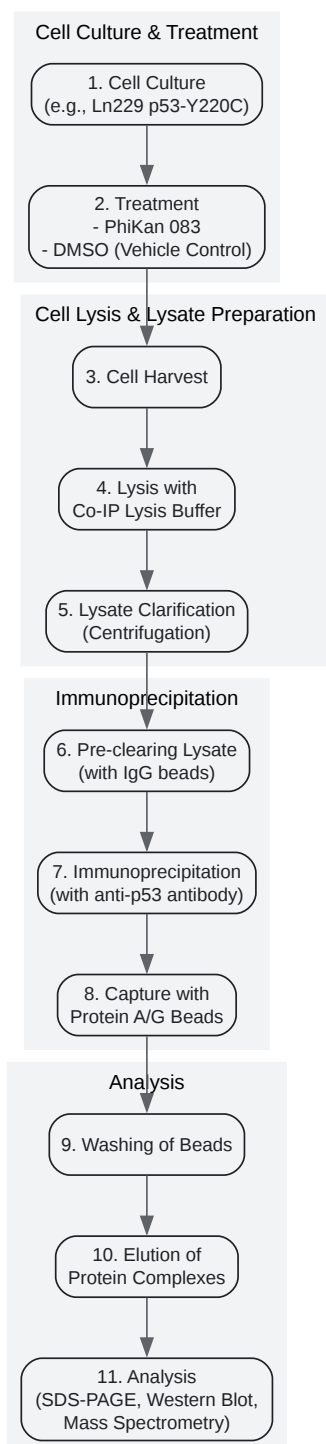
The p53 protein is a critical tumor suppressor that regulates the cell cycle and induces apoptosis, earning it the name "guardian of the genome".^{[1][2][3]} Mutations in the TP53 gene are prevalent in a large percentage of human cancers, often leading to a destabilized and non-functional p53 protein.^{[4][5]} One such common mutation is Y220C, which creates a surface cavity that destabilizes the protein.^{[6][7]}

PhiKan 083 is a carbazole derivative that acts as a stabilizing agent for the p53-Y220C mutant.^{[4][8][9]} It binds to the surface cavity of the Y220C mutant, slowing its rate of thermal denaturation and potentially rescuing its tumor-suppressive functions.^{[6][9][10]} This co-immunoprecipitation (co-IP) protocol is designed to identify proteins that interact with p53, and to investigate how these interactions may be altered by the stabilizing effect of PhiKan 083 on mutant p53.

Experimental Design and Workflow

The following diagram illustrates the experimental workflow for the co-immunoprecipitation of p53 and its interacting proteins in the presence or absence of PhiKan 083.

Experimental Workflow for p53 Co-Immunoprecipitation with PhiKan 083



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Caption: Workflow for p53 co-immunoprecipitation.

Detailed Protocol: Co-immunoprecipitation of p53 and Interacting Proteins

This protocol is optimized for cultured cells, particularly those expressing the p53-Y220C mutant.

Materials and Reagents

- Cell Lines: Human cell line expressing p53-Y220C (e.g., Ln229) and a p53-null cell line for control (e.g., H1299).
- PhiKan 083: Stock solution in DMSO.
- Antibodies:
 - Anti-p53 antibody (for IP)
 - Anti-p53 antibody (for Western Blot)
 - Antibody against a known p53 interactor (positive control)
 - Antibody against the protein of interest
 - Normal mouse/rabbit IgG (isotype control)
- Beads: Protein A/G magnetic or agarose beads.
- Buffers and Solutions:
 - Phosphate-Buffered Saline (PBS)
 - Co-IP Lysis Buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40, with freshly added protease and phosphatase inhibitors)

- Wash Buffer (Co-IP Lysis Buffer with lower detergent concentration, e.g., 0.1% NP-40)
- Elution Buffer (e.g., 2x Laemmli sample buffer or 0.1 M glycine pH 2.5)

Procedure

- Cell Culture and Treatment:
 - Culture cells to 80-90% confluency.
 - Treat cells with PhiKan 083 at a final concentration of 100-125 μ M for 24-48 hours.[\[4\]](#)[\[8\]](#)
Use an equivalent concentration of DMSO as a vehicle control.
- Cell Harvest and Lysis:
 - Wash cells twice with ice-cold PBS.
 - Add 1 mL of ice-cold Co-IP Lysis Buffer per 10^7 cells.
 - Incubate on ice for 30 minutes with occasional vortexing.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant (cell lysate) to a new pre-chilled tube.
- Protein Quantification:
 - Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA or Bradford).
- Pre-clearing the Lysate:
 - To 1 mg of total protein, add 20 μ L of Protein A/G bead slurry.
 - Incubate with gentle rotation for 1 hour at 4°C.
 - Pellet the beads by centrifugation (1,000 x g for 1 minute at 4°C) or using a magnetic rack.
 - Carefully transfer the supernatant to a new tube.

- Immunoprecipitation:
 - Add 1-5 µg of anti-p53 antibody to the pre-cleared lysate. As a negative control, add an equivalent amount of isotype control IgG to a separate lysate sample.
 - Incubate overnight at 4°C with gentle rotation.
- Capture of Immune Complexes:
 - Add 30 µL of Protein A/G bead slurry to each sample.
 - Incubate for 2-4 hours at 4°C with gentle rotation.
- Washing:
 - Pellet the beads and discard the supernatant.
 - Wash the beads three to five times with 1 mL of ice-cold Wash Buffer. After the final wash, carefully remove all residual buffer.
- Elution:
 - Resuspend the beads in 40 µL of 2x Laemmli sample buffer.
 - Boil the samples at 95-100°C for 5-10 minutes to elute the proteins.
 - Pellet the beads, and collect the supernatant containing the eluted proteins.
- Analysis:
 - Analyze the eluted proteins by SDS-PAGE followed by Western blotting or by mass spectrometry for the identification of novel interaction partners.

Quantitative Data Presentation

The following tables provide a template for recording and presenting quantitative data from the co-IP experiment.

Table 1: Reagent and Lysate Quantification

Parameter	Sample 1 (Control)	Sample 2 (PhiKan 083)
Cell Line	DMSO	PhiKan 083
Passage Number		
Initial Cell Number		
Treatment		
Treatment Conc.	DMSO	PhiKan 083
Treatment Duration		
Lysate Volume		
Protein Conc. (mg/mL)		
Total Protein for IP (mg)		
IP Antibody (anti-p53)		
Antibody Conc. (μg)		
Isotype Control IgG (μg)		
Protein A/G Beads Vol. (μL)		

Table 2: Western Blot Densitometry Analysis (Relative Fold Change)

Protein Detected	Control (IgG)	Control (p53 IP)	PhiKan 083 (IgG)	PhiKan 083 (p53 IP)
Input (5% of Lysate)				
p53				
Known Interactor				
Protein of Interest				
IP Eluate				
p53				
Known Interactor				
Protein of Interest				

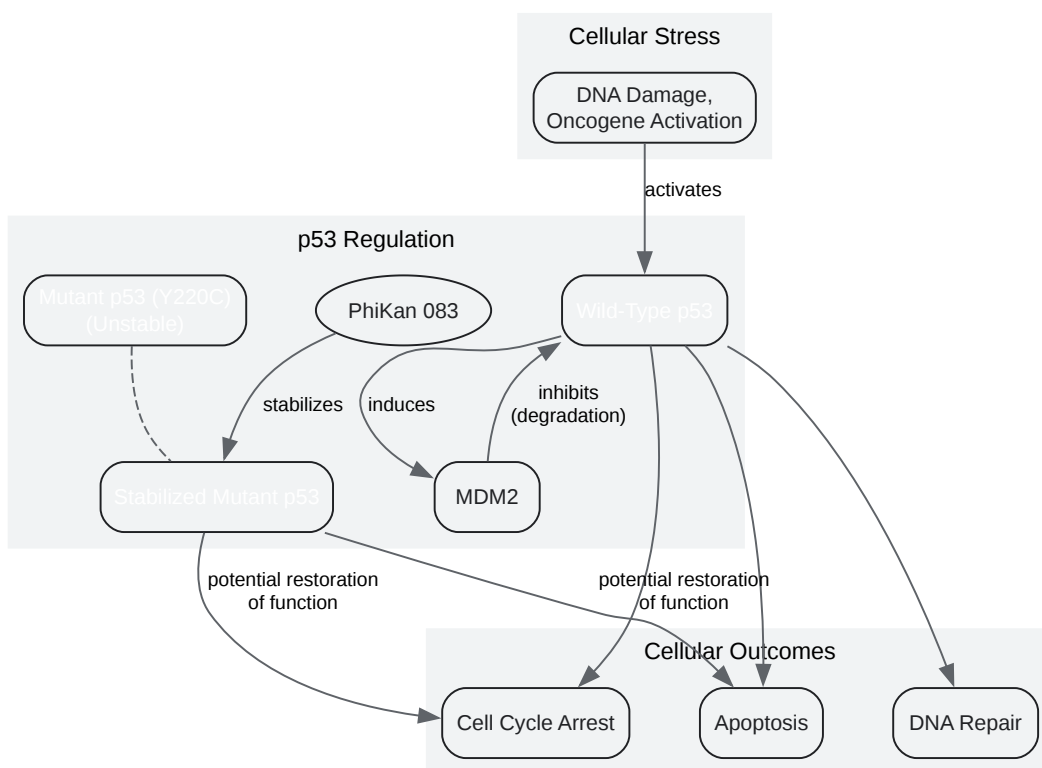
Table 3: Mass Spectrometry Hit List (Example)

Protein ID (UniProt)	Gene Name	Protein Name	Score	Unique Peptides (Control)	Unique Peptides (PhiKan 083)	Fold Change (PhiKan 083 / Control)
P04637	TP53	Cellular tumor antigen p53				
Q06187	MDM2	E3 ubiquitin- protein ligase Mdm2				
...				

p53 Signaling Pathway and the Role of PhiKan 083

The p53 signaling pathway is a complex network that responds to cellular stress signals such as DNA damage and oncogene activation.^[5] Activated p53 can induce cell cycle arrest, senescence, or apoptosis.^{[1][2][5]} The following diagram illustrates a simplified p53 signaling pathway and the conceptual role of PhiKan 083 in stabilizing mutant p53.

p53 Signaling Pathway and the Role of PhiKan 083



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Caption: p53 signaling and PhiKan 083's role.

Disclaimer: This protocol provides a general framework. Optimization of antibody concentrations, incubation times, and buffer compositions may be necessary for specific cell lines and experimental conditions.

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References

- 1. p53 - Wikipedia [en.wikipedia.org]
- 2. cusabio.com [cusabio.com]
- 3. P53 signaling pathway | PDF [slideshare.net]
- 4. cancer-research-network.com [cancer-research-network.com]
- 5. Tumor Suppressor p53: Biology, Signaling Pathways, and Therapeutic Targeting - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Targeting p53 misfolding conundrum by stabilizing agents and their analogs in breast cancer therapy: a comprehensive computational analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. apexbt.com [apexbt.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. PhiKan 083 | p53 | Tocris Bioscience [tocris.com]
- 10. PhiKan 083 | Additional p53-related Compounds: R&D Systems [rndsystems.com]
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